

Technical Guide: Physicochemical Properties of Boc-Tyr-OMe

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Compound of Interest

Compound Name: Boc-Tyr-OMe

Cat. No.: B558187

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Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed overview of the core physicochemical properties of N-(tert-Butoxycarbonyl)-L-tyrosine methyl ester, commonly abbreviated as **Boc-Tyr-OMe**. It is a crucial intermediate in peptide synthesis and drug development.^{[1][2]} This guide presents its fundamental molecular characteristics in a structured format for easy reference and outlines the standard methodologies used for their determination.

Core Molecular Data

The fundamental identifiers and properties of **Boc-Tyr-OMe** are summarized below. This data is essential for accurate reagent handling, reaction stoichiometry, and analytical characterization.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₁ NO ₅	[1][3][4][5]
Molecular Weight	295.33 g/mol	[3][4]
Exact Mass	295.14197277 Da	[3]
CAS Number	4326-36-7	[1][3][4][6]
IUPAC Name	methyl (2S)-3-(4-hydroxyphenyl)-2-[(2-methylpropan-2-yl)oxycarbonylamino]propanoate	[3]
Synonyms	N-(tert-Butoxycarbonyl)-L-tyrosine methyl ester, Boc-L-tyrosine methyl ester	[3][4][6]
Physical Form	White powder or solid	[1]
Melting Point	100-108 °C	[1]

Experimental Protocols for Physicochemical Characterization

The determination of a compound's molecular formula and weight is a foundational step in chemical analysis. While specific experimental reports for this particular lot of **Boc-Tyr-OMe** are proprietary to the manufacturer, the methodologies employed are standardized across the field.

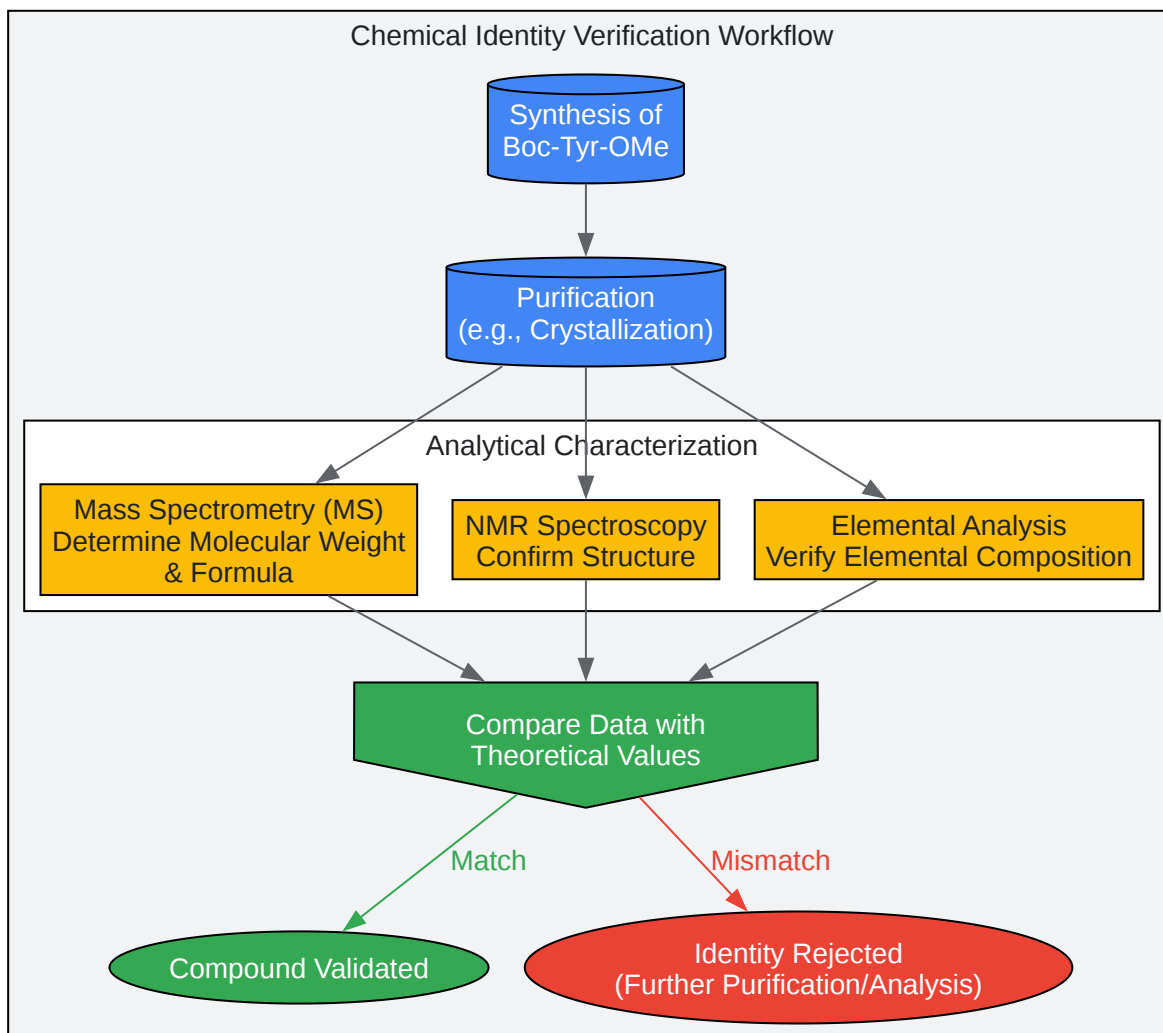
2.1 Determination of Molecular Weight and Formula:

- **Mass Spectrometry (MS):** This is the primary technique for determining the molecular weight and formula of a compound. High-resolution mass spectrometry (HRMS), often coupled with techniques like electrospray ionization (ESI), can measure the mass-to-charge ratio with high precision. This allows for the calculation of the exact mass, which can be used to deduce the elemental composition and confirm the molecular formula.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to elucidate the chemical structure of the molecule. By integrating the proton signals and analyzing the chemical shifts, one can confirm the number of different types of protons and carbons, which supports the proposed molecular formula.
- Elemental Analysis: This combustion-based technique provides the percentage composition of the elements (Carbon, Hydrogen, Nitrogen) in the compound. The results are compared against the theoretical percentages calculated from the proposed molecular formula to verify its accuracy.

Visualization of Characterization Workflow

The logical flow for identifying and verifying a chemical compound like **Boc-Tyr-OMe** is depicted below. This process ensures the material's identity, purity, and structural integrity before its use in sensitive applications like peptide synthesis.



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Caption: Workflow for the chemical characterization and validation of **Boc-Tyr-OMe**.

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